

Ethylhydroxymercury: A Technical Overview of its Chemical Properties and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethylhydroxymercury

Cat. No.: B15195345

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core chemical properties and synthesis of **ethylhydroxymercury**. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and related fields.

Core Chemical Properties

Ethylhydroxymercury, an organomercurial compound, possesses a unique set of chemical and physical properties. While some specific experimental values such as pKa and aqueous solubility are not readily available in the public literature, the existing data provides a solid foundation for understanding its chemical behavior. A summary of its key properties is presented in the table below for clear comparison.

Property	Value	Source
Molecular Formula	C ₂ H ₆ HgO	PubChem
Molecular Weight	246.66 g/mol	PubChem[1]
CAS Number	107-28-8	PubChem[1]
Appearance	Organomercury compounds are often clear to slightly yellowish oily liquids.	Solubility of Things[2]
Solubility	Generally soluble in many organic solvents; limited solubility in water, which can be influenced by pH.	Solubility of Things[2]
pKa	Data not available in searched literature.	

Synthesis of Ethylhydroxymercury

The synthesis of **ethylhydroxymercury** can be achieved through a multi-step process, often as an intermediate in the production of other organomercury compounds like thimerosal. The following experimental protocol is based on methodologies described in the patent literature.

Experimental Protocol: Synthesis of Ethylhydroxymercury Solution

Objective: To synthesize an aqueous solution of **ethylhydroxymercury** from mercuric chloride and a diethylaluminum monochloride precursor.

Materials:

- Mercuric chloride (HgCl₂)
- Diethylaluminum monochloride
- Organic solvent (e.g., normal hexane or methylene dichloride)

- Aqueous hydrochloric acid (HCl)
- Deionized water
- Sodium hydroxide (NaOH) solution

Methodology:

- Reaction to form Chloroethylmercury: In a suitable reaction vessel, mercuric chloride is reacted with diethylaluminum monochloride in an organic solvent such as normal hexane or methylene dichloride. This reaction yields a mixed liquor containing chloroethylmercury.
- Purification of Chloroethylmercury Intermediate:
 - The resulting mixed liquor is first washed with aqueous hydrochloric acid to remove certain impurities.
 - Following the acid wash, the mixture is further washed with deionized water to remove water-soluble impurities.
- Formation of **Ethylhydroxymercury**:
 - To the purified mixed liquor containing chloroethylmercury, a sodium hydroxide solution is added.
 - This results in the formation of insoluble solid byproducts, which are removed by filtration.
 - The filtrate is allowed to stand, leading to phase separation. The organic layer is removed, yielding an aqueous solution of **ethylhydroxymercury**.

This protocol provides a foundational method for the preparation of an **ethylhydroxymercury** solution. For specific applications, further purification and characterization would be necessary.

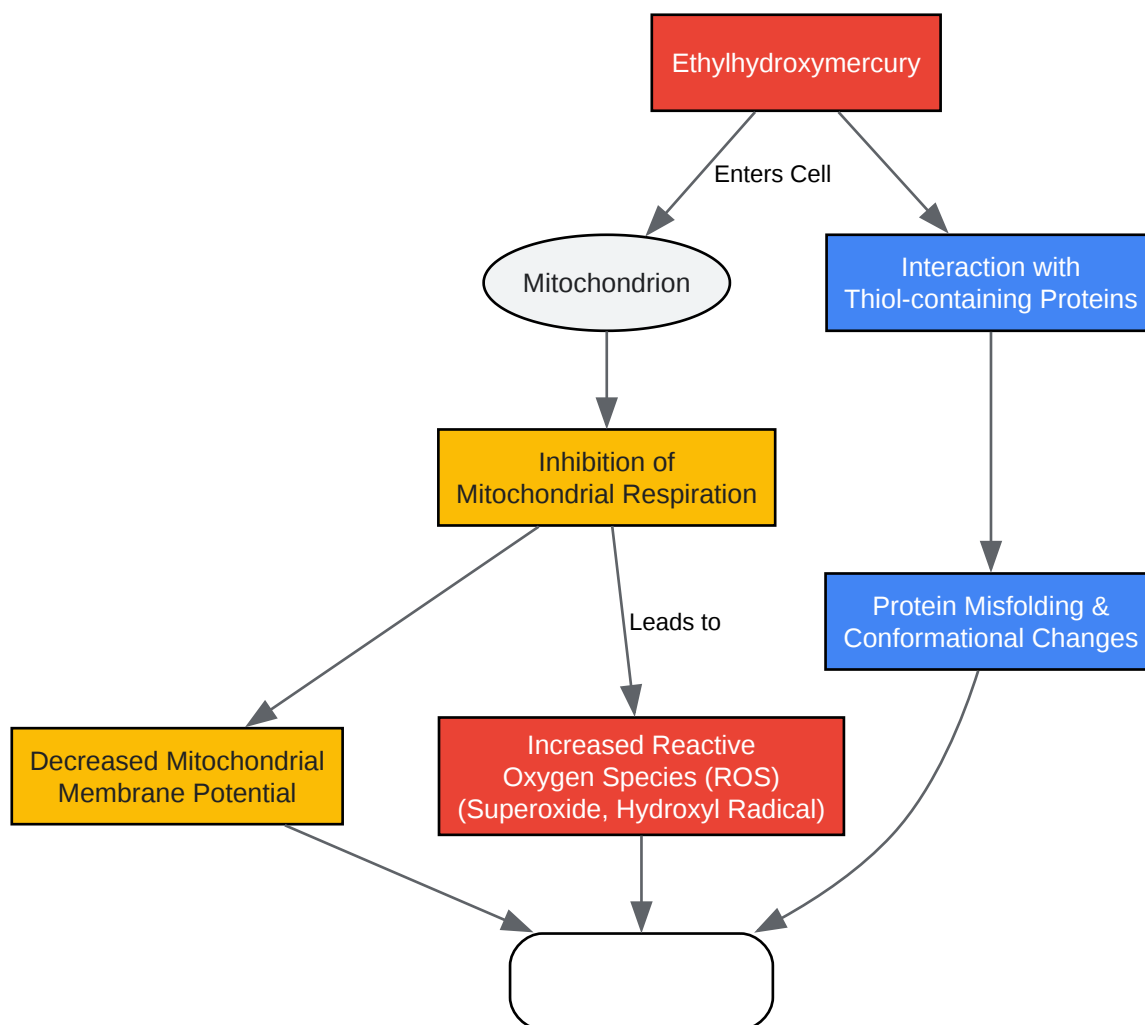
Visualizing the Synthesis and Biological Interaction

To further elucidate the synthesis and a key biological interaction of **ethylhydroxymercury**, the following diagrams are provided in the DOT language for use with Graphviz.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for an aqueous solution of **ethylhydroxymercury**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Thimerosal-Derived Ethylmercury Is a Mitochondrial Toxin in Human Astrocytes: Possible Role of Fenton Chemistry in the Oxidation and Breakage of mtDNA - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Reactive oxygen species formation as a biomarker of methylmercury and trimethyltin neurotoxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Ethylhydroxymercury: A Technical Overview of its Chemical Properties and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15195345#ethylhydroxymercury-chemical-properties-and-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com